

Essential Guide to the Proper Disposal of TC-2153

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Compound of Interest

Compound Name: TC-2153

Cat. No.: B611235

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This document provides crucial safety and logistical information for the proper disposal of **TC-2153**, a selective inhibitor of striatal-enriched protein tyrosine phosphatase (STEP). The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **TC-2153** is fundamental for its safe handling and disposal.

Property	Value	Source
CAS Number	1381769-23-8	GlpBio[1]
Molecular Formula	C7H5ClF3NS5	GlpBio[1]
Molecular Weight	355.89 g/mol	GlpBio[1]
Solubility	DMSO: 100 mg/mL (280.99 mM)	GlpBio[1]
Storage	-20°C, sealed, away from moisture	GlpBio[1]
Acute Toxicity	Low acute toxicity reported	MedchemExpress[2]

Disposal Procedures

As a specific safety data sheet (SDS) with detailed disposal instructions for **TC-2153** is not readily available, the following general procedures for the disposal of research-grade chemical compounds of this nature should be strictly followed. These procedures are based on standard laboratory safety protocols.

Step 1: Waste Identification and Segregation

- **Unused Product:** Unwanted or expired **TC-2153** in its original solid form should be disposed of as hazardous chemical waste. Do not mix with other waste streams.
- **Contaminated Materials:** Any materials that have come into contact with **TC-2153**, such as pipette tips, gloves, and empty vials, should be considered contaminated and segregated as hazardous waste.
- **Solutions:** Solutions of **TC-2153**, particularly those in dimethyl sulfoxide (DMSO), must be collected in a designated, sealed, and properly labeled hazardous waste container. Do not dispose of these solutions down the drain.

Step 2: Packaging and Labeling

- **Solid Waste:** Collect solid **TC-2153** waste and contaminated materials in a clearly labeled, sealable container.
- **Liquid Waste:** Use a dedicated, leak-proof container for liquid waste containing **TC-2153**. The container must be compatible with the solvent used (e.g., a polyethylene container for DMSO solutions).
- **Labeling:** All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**TC-2153**," the solvent (if any), and the approximate concentration and quantity.

Step 3: Storage of Waste

- Store waste containers in a designated, secure area away from incompatible materials.

- Ensure the storage area is well-ventilated and has secondary containment to prevent the spread of any potential spills.

Step 4: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the **TC-2153** waste.
- Provide the disposal service with accurate information about the waste composition.

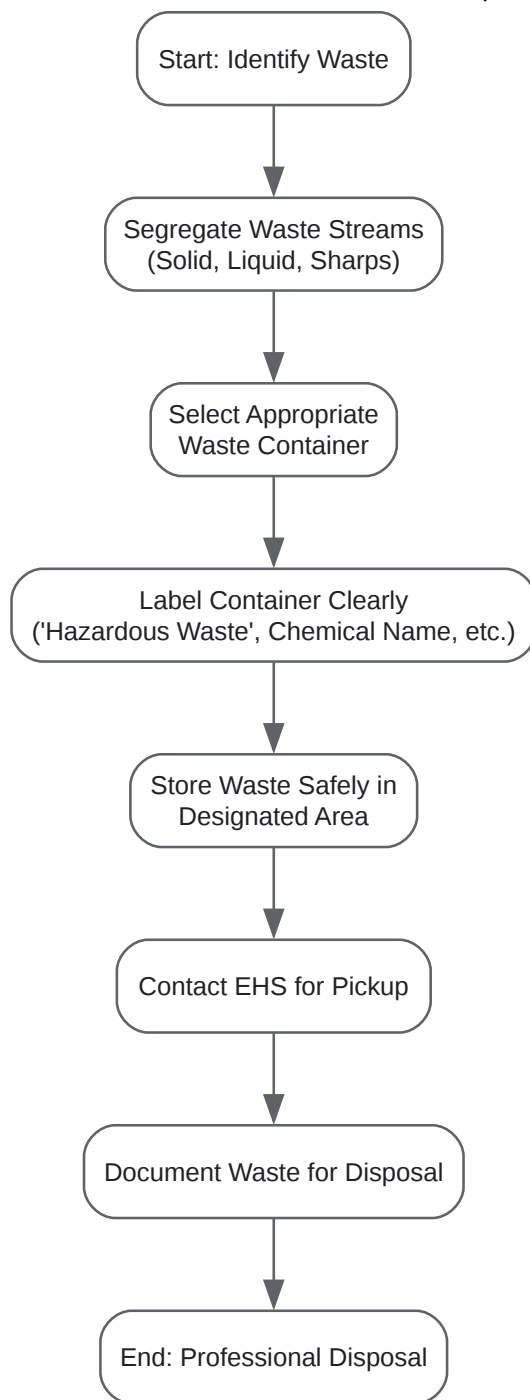
Experimental Protocols

While no experimental protocols for the disposal of **TC-2153** are available, the compound has been used in various research applications. For instance, in studies investigating its neuroprotective effects, **TC-2153** has been administered to cell cultures and animal models.[3][4][5] The disposal of any waste generated from such experiments, including treated cell media and animal carcasses, should be handled in accordance with institutional guidelines for biohazardous and chemical waste.

Visualizing the Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of a research chemical like **TC-2153**.

General Workflow for Chemical Waste Disposal



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Caption: General workflow for the disposal of laboratory chemical waste.

This guide is intended to provide essential information for the safe disposal of **TC-2153**. Always consult your institution's specific safety protocols and your EHS department for guidance.

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References

- 1. glpbio.com [glpbio.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Inhibitor of the Tyrosine Phosphatase STEP Reverses Cognitive Deficits in a Mouse Model of Alzheimer's Disease | PLOS Biology [journals.plos.org]
- 4. Inhibitor of Striatal-Enriched Protein Tyrosine Phosphatase, 8-(Trifluoromethyl)-1,2,3,4,5-Benzopentathiepin-6-Amine hydrochloride (TC-2153), Produces Antidepressant-Like Effect and Decreases Functional Activity and Protein Level of 5-HT_{2A} Receptor in the Brain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Inhibitor of the Tyrosine Phosphatase STEP Reverses Cognitive Deficits in a Mouse Model of Alzheimer's Disease - PMC [pmc.ncbi.nlm.nih.gov]
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